

CAY10573 preparation of stock solution

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Compound of Interest

Compound Name: CAY10573
CAS No.: 853652-40-1
Cat. No.: B050235

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Application Note: Preparation and Handling of **CAY10573** Stock Solutions

Abstract

CAY10573 (CAS: 853652-40-1) is a potent pan-agonist of Peroxisome Proliferator-Activated Receptors (PPARs), exhibiting activity against PPAR

, PPAR

, and PPAR

.^{[1][2]} Unlike many small molecule inhibitors that easily dissolve at 10–100 mM, **CAY10573** exhibits exceptionally low solubility in standard organic solvents (DMSO, DMF).

This protocol addresses the critical challenge of preparing stable stock solutions without precipitation. Standard "generic" dissolution protocols will result in suspension failures. This guide mandates a low-concentration stock strategy (max 1 mM) to ensure homogeneity and experimental reproducibility.

Physicochemical Profile

Property	Data	Notes
Compound Name	CAY10573	PPAR Pan-Agonist
CAS Number	853652-40-1	Verified Identity
Molecular Weight	521.6 g/mol	High MW contributes to hydrophobicity
Formula	C	Lipophilic structure
	H	
	NO	
Solubility (DMSO)	~0.5 mg/mL	CRITICAL LIMIT (approx.[1][2][3][4] 0.96 mM)
Solubility (DMF)	~0.3 mg/mL	Lower than DMSO
Solubility (Ethanol)	Poor	Not recommended for primary stock
Solubility (PBS pH 7.2)	< 10 µg/mL	Essentially insoluble
Appearance	Crystalline Solid	White to off-white



⚠ CRITICAL WARNING: Do NOT attempt to prepare a standard 10 mM or 50 mM stock solution. The compound will not dissolve, or it will precipitate upon freezing, leading to inconsistent dosing.

Protocol: Stock Solution Preparation

Objective: Prepare a stable 1 mM (approx. 0.5 mg/mL) stock solution in anhydrous DMSO.

Reagents & Equipment

- **CAY10573** Solid: Store at -20°C; desiccate.
- Solvent: High-grade Anhydrous DMSO (Dimethyl Sulfoxide), ≥99.9%.
- Equipment: Analytical balance (0.01 mg readability recommended), vortex mixer, ultrasonic water bath (37°C capable).
- Vessels: Amber glass vials (borosilicate) with Teflon-lined caps. Avoid polystyrene.

Calculations (Molarity vs. Mass)

Since the solubility limit is ~0.5 mg/mL, we target a 1 mM stock (0.52 mg/mL).

Example: Preparing 2 mL of 1 mM Stock

Step-by-Step Procedure

- Equilibration: Remove **CAY10573** vial from -20°C storage. Allow it to warm to room temperature (RT) inside the desiccator for 30 minutes. Opening a cold vial causes condensation, degrading the compound.
- Weighing: Weigh approximately 1.0 mg of **CAY10573** into a sterile amber glass vial. Record the exact mass (e.g., 1.05 mg).
- Volume Calculation: Calculate the exact volume of DMSO required to reach 1 mM.

If Mass = 1.05 mg:

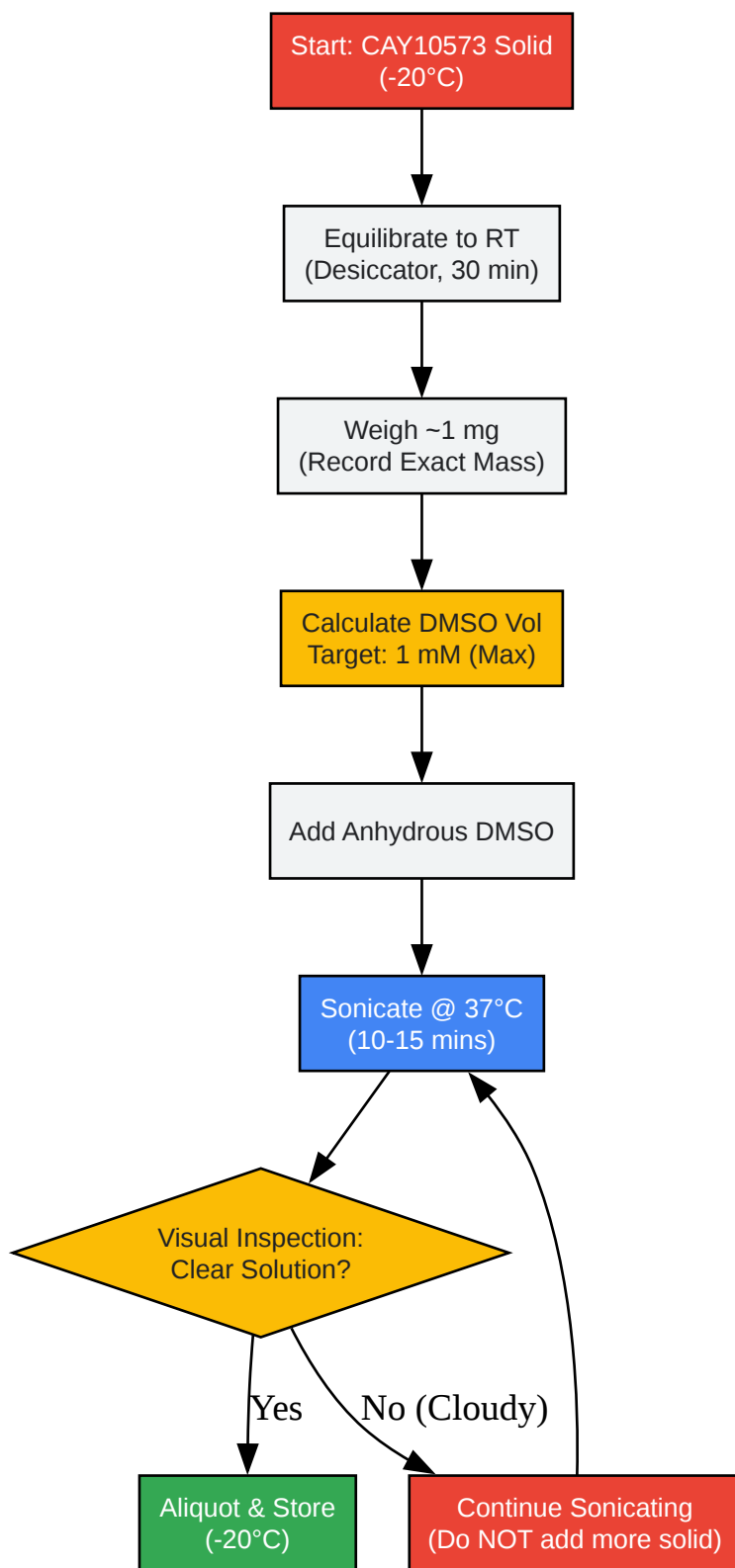
(2.013 mL).

- Solvent Addition: Add the calculated volume of Anhydrous DMSO to the vial.
- Dissolution (Critical Step):
 - Vortex vigorously for 1 minute.
 - Sonicate in an ultrasonic water bath at 37°C for 10–15 minutes.

- Visual Check: Hold the vial up to a light source. The solution must be completely clear. If particles are visible, continue sonicating.
- Aliquot & Storage:
 - Dispense into small aliquots (e.g., 50–100 μ L) in polypropylene microcentrifuge tubes.
 - Store at -20°C. Avoid repeated freeze-thaw cycles (max 1 cycle recommended).

Workflow Visualization

The following diagram illustrates the critical decision points in the solvation process.



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Figure 1: Critical workflow for dissolving **CAY10573**, emphasizing the solubility limit check.

Application: Cell Culture Dilution

Because the stock is dilute (1 mM), you must carefully manage the final DMSO concentration in your assay.

- Target: Final DMSO concentration should generally be $\leq 0.1\%$ to avoid solvent artifacts.
- Constraint: With a 1 mM stock, a 1:1000 dilution yields 1 μM final concentration (0.1% DMSO).
- High Dose Requirement: If you need 10 μM (EC for PPAR is ~ 500 nM, so 10 μM is a common saturation dose), you must use a 1:100 dilution. This results in 1% DMSO.[3]
 - Action: You must include a "Vehicle Control" containing 1% DMSO in your experimental design to normalize for solvent effects.

Dilution Protocol (Example for 1 μM Final):

- Prepare Assay Medium (e.g., DMEM + 10% FBS).
- Add 1 μL of 1 mM **CAY10573** Stock to 999 μL of Assay Medium.
- Vortex immediately to disperse the hydrophobic compound before it can precipitate.
- Apply to cells within 15 minutes.

Troubleshooting & Stability

Observation	Root Cause	Corrective Action
Precipitate upon thawing	Low solubility / Low temp	Warm tube to 37°C and sonicate for 5 mins before opening.
Cloudy in Aqueous Buffer	"Crash-out" effect	Dilute dropwise while vortexing. Do not exceed solubility limit (~10 µM in media).
Inconsistent Data	Adsorption to plastics	Use glass vials for intermediate dilution steps if possible.
Yellowing of Stock	Oxidation	Discard. DMSO stocks should be colorless to faint yellow.

References

- Source for solubility data (DMSO: 0.5 mg/mL) and biological activity.
- Mahindroo, N., et al. (2006). "Indol-1-yl acetic acids as peroxisome proliferator-activated receptor agonists: Design, synthesis, structural biology, and molecular docking studies." *Journal of Medicinal Chemistry*, 49(3), 1212-1216. Source for synthesis and primary EC50 values.
- PubChem.Compound Summary: **CAY10573** (CID 11426466). Available at: [\[Link\]](#)
 - Verific

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